

External Validation of NCDC's Disease Surveillance and Response Effectiveness: A Comparative Analysis

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Abuja, Nigeria - An in-depth analysis of external evaluations of the Nigeria Centre for Disease Control and Prevention (**NCDC**) reveals a consistent improvement in the nation's capacity to prevent, detect, and respond to public health emergencies. This comparison guide synthesizes findings from multiple Joint External Evaluations (JEEs) and other assessments, providing researchers, scientists, and drug development professionals with a comprehensive overview of the **NCDC**'s disease surveillance and response effectiveness.

Overview of External Evaluations

Nigeria has voluntarily participated in several external evaluations of its public health security, most notably the World Health Organization (WHO) Joint External Evaluations (JEE). These assessments provide a critical independent appraisal of the country's capabilities across 19 technical areas under the International Health Regulations (IHR, 2005).

A significant milestone in this journey was the initial JEE conducted in 2017, which provided a baseline assessment of Nigeria's health security capacities. Following this, a country-led mid-term JEE was held in 2019 to gauge progress. The most recent external evaluation was the second official JEE in August 2023, which utilized the updated JEE 3.0 tool, incorporating lessons from the COVID-19 pandemic.

The outcomes of these evaluations have been instrumental in guiding the development and implementation of Nigeria's National Action Plan for Health Security (NAPHS), a five-year,

multi-sectoral roadmap designed to address identified gaps and strengthen the country's public health infrastructure.

Quantitative Performance Analysis

The following tables summarize key quantitative data from external evaluations and specific disease outbreak responses, offering a comparative perspective on the **NCDC's** performance over time.

Joint External Evaluation (JEE) Scores

The JEE provides a score for each technical area, ranging from 1 (No Capacity) to 5 (Sustainable Capacity). The overall "ReadyScore" is an average of these, indicating a country's preparedness for an epidemic.

Technical Area Category	2017 JEE Score (%)	2019 Mid-Term JEE Score (%)	2023 JEE Score (%)
Overall Score	39	42	54
Prevent	Data not readily available	Improved from 2017	Further Improvement
Detect	Data not readily available	Improved from 2017	Further Improvement
Respond	Data not readily available	Improved from 2017	Further Improvement
IHR Related Hazards and Points of Entry	Data not readily available	Data not readily available	Data not readily available

Note: Detailed scores for each of the 19 technical areas within these categories are available in the full JEE reports.

The 15% increase in the overall score from 2017 to 2023 signifies a substantial enhancement of Nigeria's health security capabilities.[1] This improvement is a testament to the focused efforts of the **NCDC** and its partners in implementing the recommendations from the initial evaluation.[2]

Lassa Fever Outbreak Response

Lassa fever is a significant public health challenge in Nigeria. The following table presents data on confirmed cases and the case fatality rate (CFR), providing an indication of the effectiveness of the national response.

Year	Confirmed Cases	Deaths	Case Fatality Rate (CFR) (%)
2017	298	79	26.5
2018	528	125	23.7
2019	796	158	19.6
2020	1165	158	13.4
2021	Data not specified	Data not specified	9.3 - 29.2 (range)
2024 (as of week 25)	Data not specified	Data not specified	17.6
2025 (as of week 40)	924	172	18.6

Sources:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The data indicates a fluctuating but persistent challenge in managing Lassa fever outbreaks. While the number of confirmed cases has varied, the case fatality rate remains a key area for improvement. Factors contributing to the CFR include late presentation of cases and the high cost of treatment.[\[5\]](#)

Experimental Protocols

The primary methodology for the external validation of the **NCDC**'s capacities is the WHO Joint External Evaluation (JEE).

JEE Methodology

The JEE is a voluntary, collaborative, and multi-sectoral process. It involves a team of international experts who work with national counterparts to assess a country's ability to prevent, detect, and respond to public health threats. The evaluation is based on the

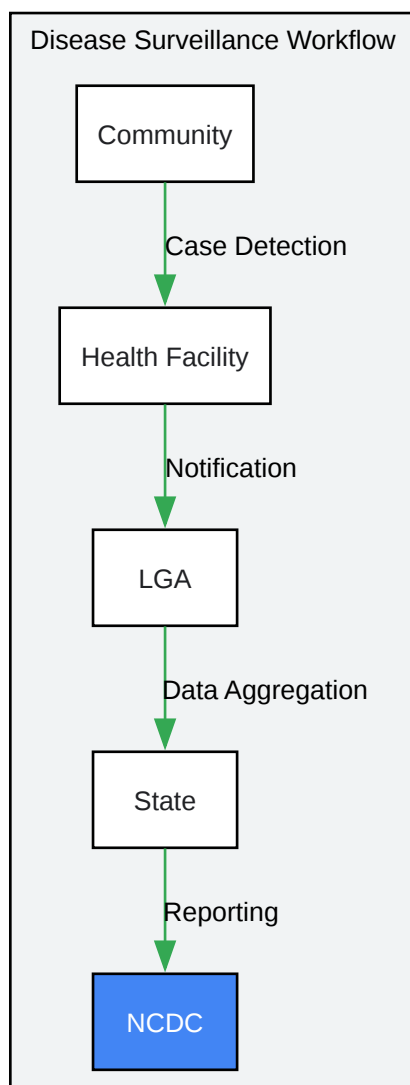
International Health Regulations (2005) and utilizes a standardized tool to score 19 technical areas.

The process typically involves:

- **Self-Assessment:** The host country conducts a self-assessment of its IHR core capacities.
- **External Evaluation:** A team of external experts visits the country to validate the self-assessment through a review of documents, site visits, and interviews with key stakeholders.
- **Scoring and Recommendations:** The joint team agrees on a score for each technical area and develops a set of priority recommendations to address identified gaps.
- **National Action Plan for Health Security (NAPHS):** The country then develops a costed NAPHS to implement the recommendations.

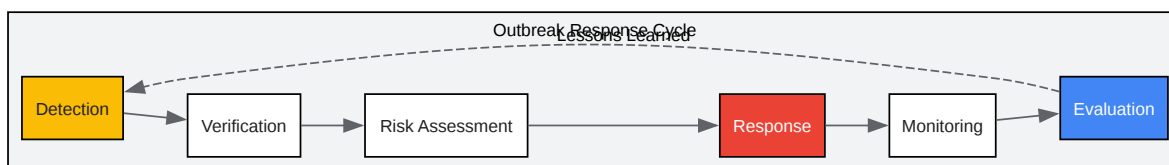
Signaling Pathways and Workflows

The following diagrams illustrate key logical relationships and workflows in disease surveillance and response.



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Caption: Simplified Disease Surveillance Reporting Pathway in Nigeria.



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